

An In-depth Technical Guide to Anthraflavic Acid: Discovery, History, and Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Anthraflavic acid

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Anthraflavic acid, a naturally occurring dihydroxyanthraquinone, has garnered significant scientific interest due to its diverse biological activities. This technical guide provides a comprehensive overview of the discovery and history of **Anthraflavic acid** research, detailing its physicochemical properties, synthesis, and isolation. A core focus is placed on its multifaceted pharmacological effects, including its roles as an enzyme inhibitor, an anticancer agent, and an antimutagenic compound. This document summarizes key quantitative data in structured tables, provides detailed experimental protocols for crucial assays, and visualizes the compound's known signaling pathways and experimental workflows using Graphviz diagrams to facilitate a deeper understanding for researchers and professionals in drug development.

Introduction

Anthraflavic acid, chemically known as 2,6-dihydroxyanthracene-9,10-dione, is a member of the anthraquinone family of organic compounds. First identified as a plant metabolite, it is found in various natural sources, including the roots of *Rheum rhaponticum* (rhubarb) and the seeds of *Cassia obtusifolia*.^[1] Its structure, characterized by a tricyclic aromatic system with two hydroxyl groups, underpins its diverse chemical and biological properties.

Historically, research on **Anthraflavic acid** has evolved from its initial isolation and structural elucidation to in-depth investigations into its pharmacological potential. Early studies focused on its properties as a dye and its presence in traditional medicinal plants.[2] More recent research has unveiled its capacity to interact with various biological targets, leading to a range of effects from enzyme inhibition to the modulation of cellular signaling pathways. This guide aims to consolidate the existing knowledge on **Anthraflavic acid**, providing a technical resource for scientists exploring its therapeutic applications.

Physicochemical Properties

Anthraflavic acid is a yellow to brown crystalline powder with the molecular formula $C_{14}H_8O_4$ and a molecular weight of 240.21 g/mol .[1] It is sparingly soluble in water but soluble in organic solvents such as dimethyl sulfoxide (DMSO).[3]

Property	Value	Reference
Molecular Formula	$C_{14}H_8O_4$	[1]
Molecular Weight	240.21 g/mol	[1]
CAS Number	84-60-6	[4]
Appearance	Yellow to brown crystalline powder	
Melting Point	>320 °C	
Solubility	Soluble in DMSO, sparingly soluble in water	[3]
InChI Key	APAJFZPFBHMFQR-UHFFFAOYSA-N	
SMILES	<chem>O=C1C2=CC=C(O)C=C2C(=O)C3=C1C=C(O)C=C3</chem>	

Discovery and History of Research

The discovery of **Anthraflavic acid** is rooted in the study of natural pigments. As a dihydroxyanthraquinone, it belongs to a class of compounds historically used as dyes. It has

been identified in plants such as *Senna obtusifolia* and *Rubia tinctorum*.^[1]

While a detailed timeline of its research is not extensively documented in a single source, a chronological overview can be constructed from various publications:

- Early 20th Century: Initial isolation and characterization of anthraquinones from plant sources.
- Mid-20th Century: Elucidation of the chemical structure of **Anthraflavic acid** and other related anthraquinones.
- Late 20th Century (1980s): Seminal studies emerge on the biological activities of **Anthraflavic acid**. Research by Ayrton et al. in 1988 highlighted its potent inhibition of the food mutagen IQ and its interaction with cytochrome P-450 proteins.^[5]
- Late 20th Century to Present: A growing body of research focuses on its potential as an anticancer agent, its antimutagenic properties, and its inhibitory effects on various enzymes. Studies have demonstrated its cytotoxicity against several cancer cell lines and its ability to inhibit α -amylase. Recent investigations also explore its applications in materials science, such as in redox flow batteries.^[5]

Synthesis and Isolation

Chemical Synthesis

The synthesis of 2,6-dihydroxyanthraquinone can be achieved through several methods. One common approach involves the sulfonation of anthraquinone followed by alkali fusion. A patented method describes a process for preparing dihydroxyanthraquinones by treating alkali metal salts of the corresponding anthraquinonedisulphonic acid with lime and buffer substances under pressure and at elevated temperatures, followed by acidification.^[6]

A general synthetic workflow is outlined below:



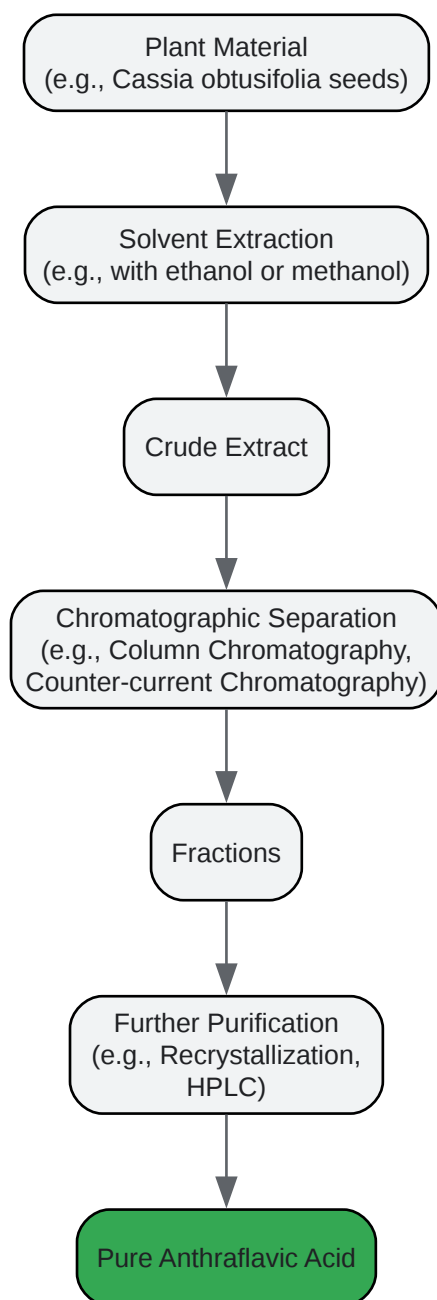
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General Synthetic Pathway for Anthraflavic Acid.

Isolation from Natural Sources

Anthraflavic acid can be isolated from various plant materials, notably the seeds of *Cassia obtusifolia*.^{[2][7][8]} The general procedure involves extraction with an organic solvent followed by chromatographic separation.

A typical isolation workflow is as follows:



[Click to download full resolution via product page](#)*Isolation Workflow for Anthraflavic Acid.*

Biological Activities and Mechanisms of Action

Anthraflavic acid exhibits a wide range of biological activities, which are summarized in the table below.

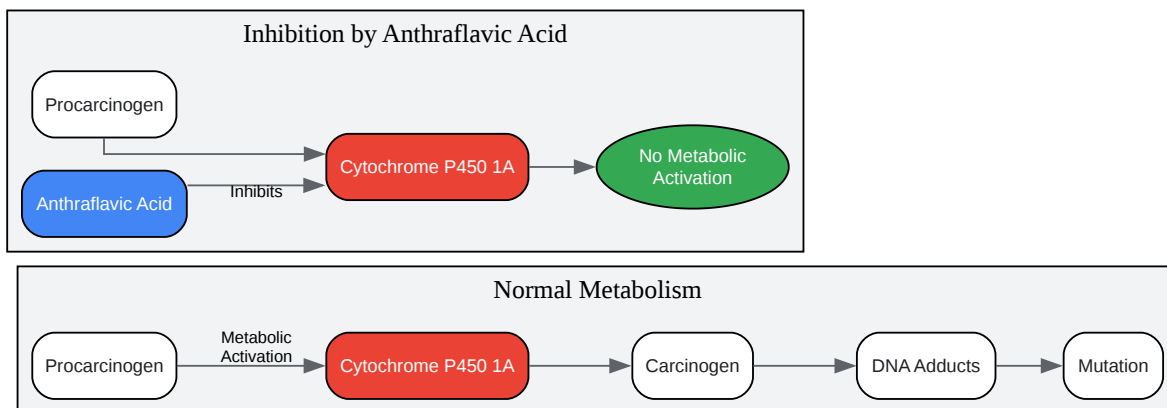
Biological Activity	Target/Assay	Quantitative Data	Reference
α -Amylase Inhibition	Porcine pancreatic α -amylase	IC ₅₀ = 198.3 nM	
Cytochrome P450 Inhibition	Rat hepatic microsomes	Potent inhibitor of P-448 activity	
Estrogen Receptor Binding	Estrogen Receptor α (ER α)	K _i = 0.31 μ M	
Estrogen Receptor β (ER β)	K _i = 0.69 μ M		
Cytotoxicity	MCF-7 (breast cancer)	IC ₅₀ = 159 μ g/ml	[9]
CAMA-1 (breast cancer)	IC ₅₀ = 193 μ g/ml	[9]	
SK-BR-3 (breast cancer)	IC ₅₀ = 253 μ g/ml	[9]	
MDA-MB-231 (breast cancer)	IC ₅₀ = 156 μ g/ml	[9]	
AU565 (breast cancer)	IC ₅₀ = 241 μ g/ml	[9]	
Hs 281.T (breast cancer)	IC ₅₀ = 218 μ g/ml	[9]	
Antimutagenicity	Ames test (S. typhimurium)	Inhibits mutagenicity of Glu-P-1 at 50 μ M	

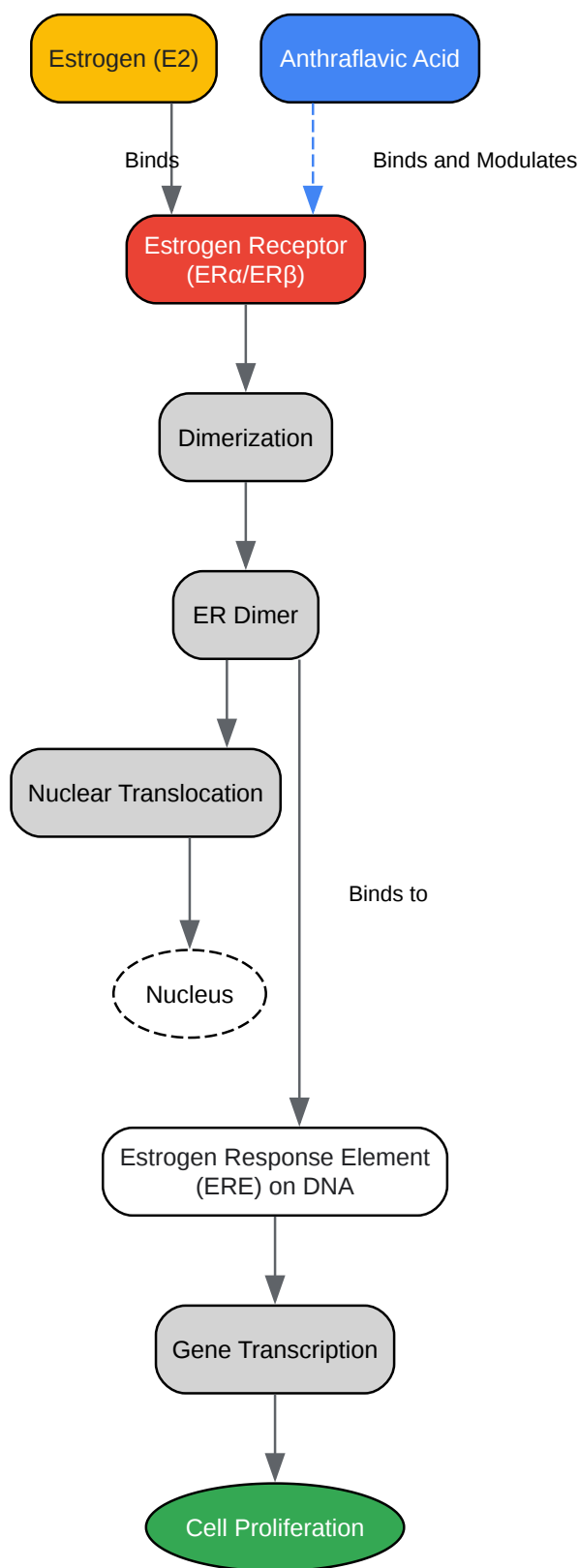
Enzyme Inhibition

Anthraflavic acid is a potent inhibitor of α -amylase, an enzyme crucial for carbohydrate digestion. This inhibitory action suggests its potential as an antidiabetic agent by slowing down the release of glucose from starch. Molecular docking studies have indicated that **Anthraflavic acid** has a strong binding affinity for the active site of α -amylase.[9]

Anthraflavic acid is a known inhibitor of cytochrome P450 (CYP) enzymes, particularly the P-448 family (CYP1A).[3] These enzymes are involved in the metabolism of various xenobiotics, including procarcinogens. By inhibiting these enzymes, **Anthraflavic acid** can prevent the metabolic activation of certain carcinogens, contributing to its antimutagenic and anticarcinogenic properties.

The proposed mechanism of CYP1A inhibition is visualized below:





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- To cite this document: BenchChem. [An In-depth Technical Guide to Anthraflavic Acid: Discovery, History, and Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b191064#discovery-and-history-of-anthraflavic-acid-research]

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